An In-depth Technical Guide to the Physical Properties of Dimethyl 2-methylhexanedioate

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Compound of Interest

Compound Name:	*Dimethyl 2-methylhexanedioate*
CAS No.:	*19780-94-0*
Cat. No.:	*B010742*

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Foreword: Understanding the Molecule in Context

Dimethyl 2-methylhexanedioate (CAS No. 19780-94-0), also known as Dimethyl 2-methyladipate, is a branched-chain aliphatic diester. While its parent compound, dimethyl adipate, is well-characterized and utilized in various industries, the introduction of a methyl group on the carbon adjacent to one of the ester functionalities introduces asymmetry and alters its physicochemical properties. This modification can influence its steric hindrance, polarity, and intermolecular interactions, which in turn dictate its behavior as a solvent, plasticizer, or synthetic intermediate. For drug development professionals, understanding these nuanced properties is critical when considering such molecules as potential excipients, components of drug delivery systems, or intermediates in the synthesis of active pharmaceutical ingredients (APIs). This guide provides a comprehensive analysis of its core physical properties, blending established data with predictive analysis and field-proven experimental methodologies.

Core Molecular and Physical Characteristics

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The fundamental identity of a chemical compound is established by its molecular structure and resulting physical constants. These properties are the primary determinants of its behavior in both isolation and in mixtures.

Identity and Structure

- IUPAC Name: **Dimethyl 2-methylhexanedioate**[1]
- Synonyms: Dimethyl 2-methyladipate, 2-Methyladipic acid dimethyl ester, Hexanedioic acid, 2-methyl-, dimethyl ester[1]
- CAS Number: 19780-94-0[1]
- Molecular Formula: $C_9H_{16}O_4$[1]
- Molecular Weight: 188.22 g/mol [1]

The structure consists of a six-carbon dicarboxylic acid backbone (adipic acid) esterified with two methyl groups. A key feature is the methyl group at the C-2 position, which creates a chiral center.

Key Physical Properties

The physical state and behavior of **Dimethyl 2-methylhexanedioate** under various conditions are summarized below. It typically presents as a colorless to pale yellow liquid with a characteristic ester odor.[2]

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Property	Value	Source / Comment
Boiling Point	219.6 °C (at 760 mmHg)	(BOC Sciences)
Density	1.02 g/cm³ (at 20 °C)	(BOC Sciences)
Melting Point	Data not available. Estimated to be below 0 °C.	Based on the parent compound, Dimethyl Adipate (m.p. 8-10 °C)[3], the branching is expected to disrupt crystal packing, further lowering the melting point.
Refractive Index (n_D_)	Data not available. Estimated to be 1.425 - 1.435 at 20 °C.	Based on the value for Dimethyl Adipate (1.428 at 20 °C)[3] and the typical range for aliphatic esters.

Solubility Profile: A Critical Parameter for Formulation

The solubility of an excipient is paramount in drug formulation, influencing everything from solvent selection for synthesis to its behavior in physiological environments.

Dimethyl 2-methylhexanedioate exhibits a solubility profile typical of a medium-chain diester. It has limited solubility in water due to its predominantly hydrophobic aliphatic structure.[2] However, the presence of two ester groups allows for dipole-dipole interactions and weak hydrogen bonding with protic solvents.

Qualitative Solubility:

- Water: Limited to very slight solubility.
- Organic Solvents: Readily soluble in common organic solvents such as ethanol, ether, acetone, and ethyl acetate.[2]

The causality behind this profile lies in the "like dissolves like" principle. The molecule's hydrocarbon backbone and methyl branches find favorable interactions with non-polar and

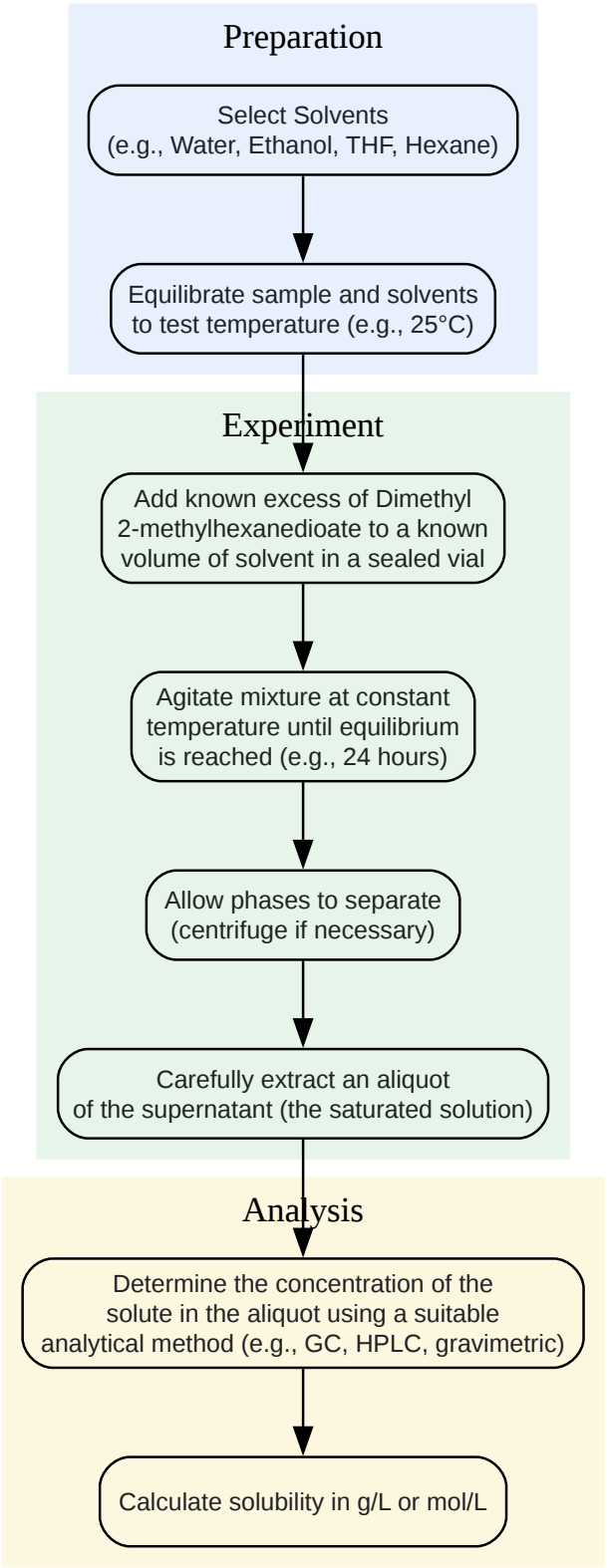
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moderately polar organic solvents. Conversely, the energy required to break the strong hydrogen-bonding network of water is not sufficiently compensated by the hydration of the ester's polar groups, leading to low aqueous solubility.

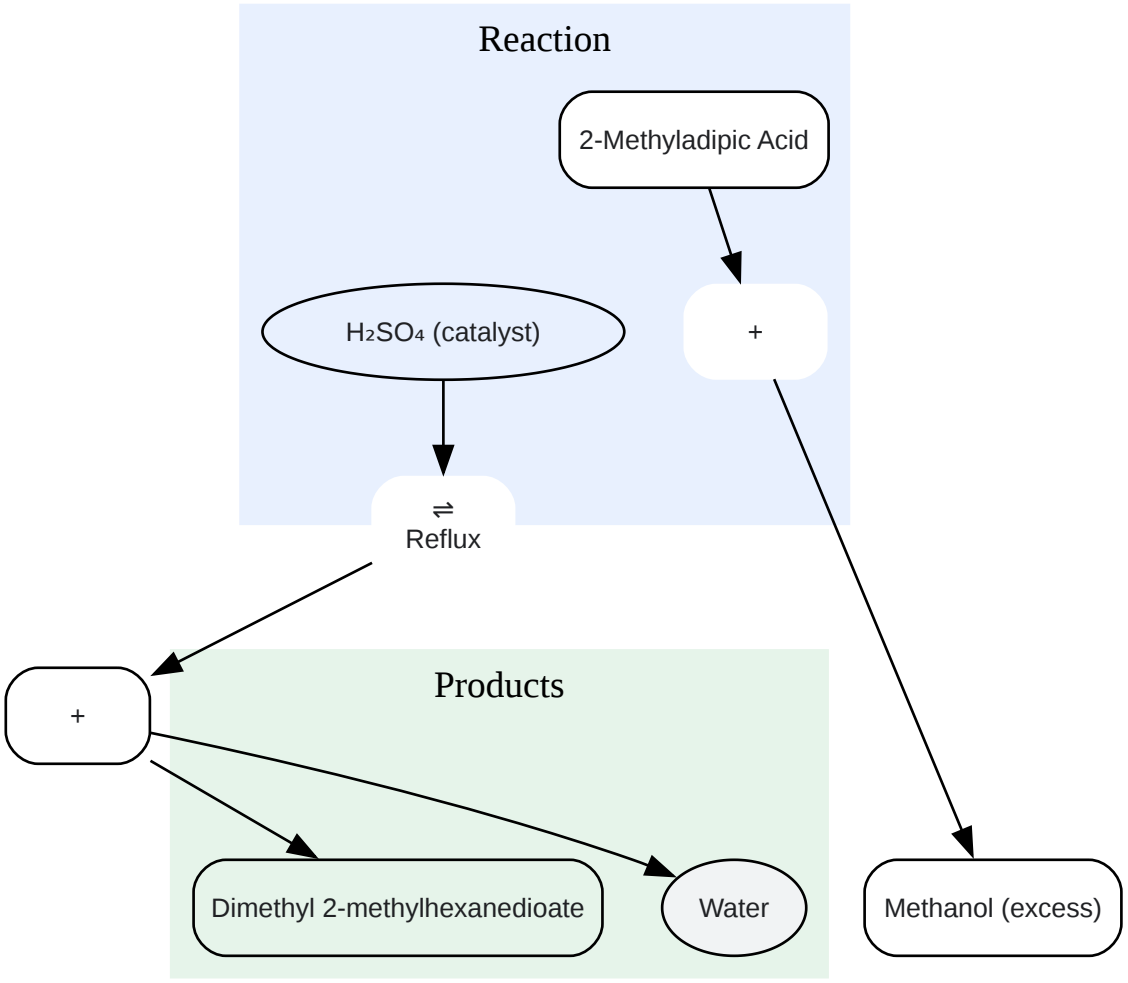
Experimental Workflow: Determination of Solubility

A systematic approach to quantifying solubility is essential for reproducible formulation development.

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Caption: Fischer esterification synthesis of **Dimethyl 2-methylhexanedioate**.

Safety and Handling

While specific toxicity data is limited, **Dimethyl 2-methylhexanedioate** is generally considered to have low toxicity. [2]However, standard laboratory precautions should always be observed:

- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Handle in a well-ventilated area or a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.

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- Store in a tightly sealed container in a cool, dry place away from strong oxidizing agents.

Applications and Relevance in Drug Development

Adipate esters are widely used as plasticizers, solvents, and intermediates in the chemical industry. [2][4][5]In the pharmaceutical sector, diesters are valuable as excipients that can enhance the physical properties and performance of a final drug product.

- Plasticizers for Polymeric Coatings: In tablet formulations, polymeric coatings are used for taste-masking, controlled release, or enteric protection. Adipate esters can be incorporated into these coatings (e.g., those based on cellulose derivatives) to increase their flexibility and durability, preventing cracking during manufacturing and handling. [6][7]The branched structure of **Dimethyl 2-methylhexanedioate** may offer unique low-temperature flexibility compared to its linear counterpart. [7]* Solvents in Formulations: For topical or parenteral formulations, diesters can act as biocompatible, low-volatility solvents for hydrophobic APIs, improving drug solubility and stability.

- Intermediate for API Synthesis: The diester functionality allows for further chemical modification, making it a potential building block in the synthesis of more complex molecules.

- Component of Drug Delivery Systems: The hydrophobic nature of this molecule makes it a candidate for inclusion in lipid-based drug delivery systems, such as self-emulsifying drug delivery systems (SEDDS) or as a component of the oil phase in emulsions. Branched-chain polyesters are also being investigated for parenteral drug delivery. [8] While direct, documented use of **Dimethyl 2-methylhexanedioate** in an approved pharmaceutical product is not readily found, its physical properties align with those of excipients used to improve the manufacturability and performance of drug products. Its characterization is a necessary first step for any researcher considering it for these applications.

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